

In-depth Technical Guide: Initial Characterization of AC-green Fluorescence

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC-green
Cat. No.: B11932782

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

AC-green, also known as VDP-green, is a novel fluorescent probe designed for the specific imaging of vicinal dithiol proteins (VDPs) within living systems.^{[1][2][3]} VDPs, characterized by the presence of two spatially proximate thiol groups, are crucial in maintaining cellular redox homeostasis, and their dysregulation has been implicated in various diseases. **AC-green** offers a valuable tool for investigating the roles of VDPs in cellular signaling and pathology. This guide provides a comprehensive overview of the initial characterization of **AC-green**, including its photophysical properties, detailed experimental protocols for its use, and visualization of its mechanism of action.

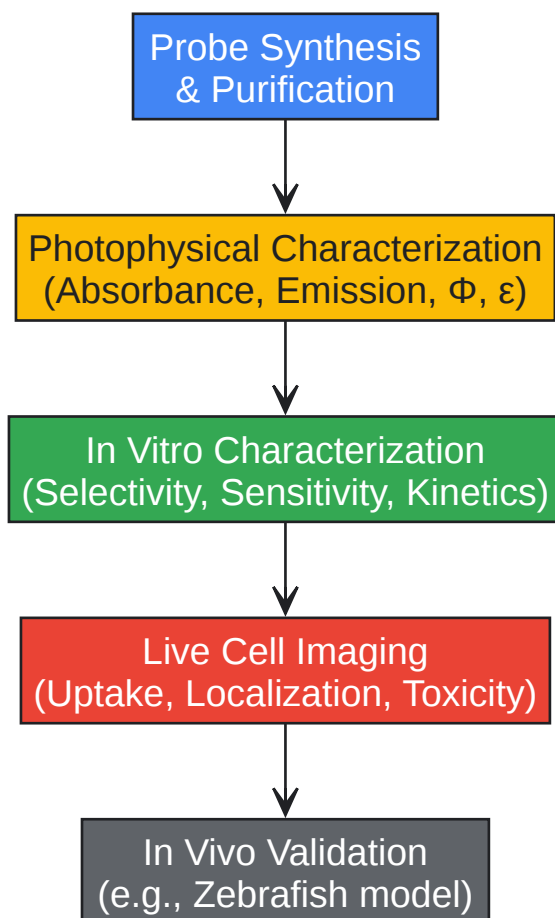
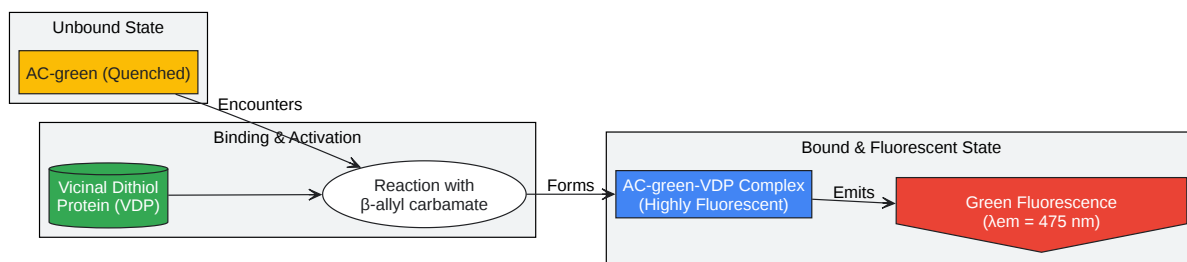
Core Photophysical Properties

The utility of a fluorescent probe is defined by its photophysical parameters. While specific quantitative data for the quantum yield and molar extinction coefficient of **AC-green** are not publicly available in the literature, this section outlines the known properties and provides standardized protocols for their determination.

Property	Value/Description
Excitation Maximum (λ_{ex})	400 nm[1][2]
Emission Maximum (λ_{em})	475 nm
Quantum Yield (Φ)	Not specified in literature. A high quantum yield is desirable for bright fluorescent probes.
Molar Extinction Coefficient (ϵ)	Not specified in literature.
Photostability	Described as high, but quantitative data is not available.
Fluorescence Enhancement	>60-fold increase in emission in aqueous solution upon binding to VDPs.
Specificity	High sensitivity for VDPs with no significant interference from other biological thiols, amino acids, or inorganic salts.
Toxicity	Low cytotoxicity reported in HepG2 and HeLa cells.

Mechanism of Action

AC-green is a β -allyl carbamate-based probe. Its fluorescence is quenched in its unbound state. Upon interaction with the vicinal dithiol groups of a target protein, a reaction is triggered that releases the fluorophore from the quenching moiety, resulting in a significant increase in fluorescence intensity.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. green fluorescent | MedChemExpress (MCE) Life Science Reagents [medchemexpress.eu]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [In-depth Technical Guide: Initial Characterization of AC-green Fluorescence]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11932782#initial-characterization-of-ac-green-fluorescence]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com